

Introduction: The Versatility of the 2-(Methylthio)benzoate Scaffold

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Compound of Interest

Compound Name: 2-(Methylthio)benzoate

Cat. No.: B8504159

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In the landscape of modern medicinal chemistry and materials science, the **2-(methylthio)benzoate** scaffold, encompassing both methyl **2-(methylthio)benzoate** and its parent carboxylic acid, represents a crucial building block for the synthesis of a diverse array of complex molecules. The strategic placement of the methylthio group ortho to the carboxylate functionality imparts unique electronic and steric properties, making it a valuable synthon for the construction of heterocyclic systems and other intricate molecular architectures. This guide, tailored for researchers, scientists, and professionals in drug development, provides a comprehensive overview of the commercial availability, technical specifications, and key applications of these versatile chemical entities. From sourcing high-purity starting materials to understanding their role in the synthesis of potential therapeutics, this document serves as a practical resource for leveraging **2-(methylthio)benzoate** derivatives in your research endeavors.

Commercial Sourcing and Supplier Qualification

The procurement of high-quality chemical intermediates is the foundational step for any successful research and development program. Methyl **2-(methylthio)benzoate** (CAS No. 3704-28-7) and 2-(methylthio)benzoic acid (CAS No. 3724-10-5) are available from a range of commercial suppliers, catering to both small-scale research and bulk manufacturing needs.

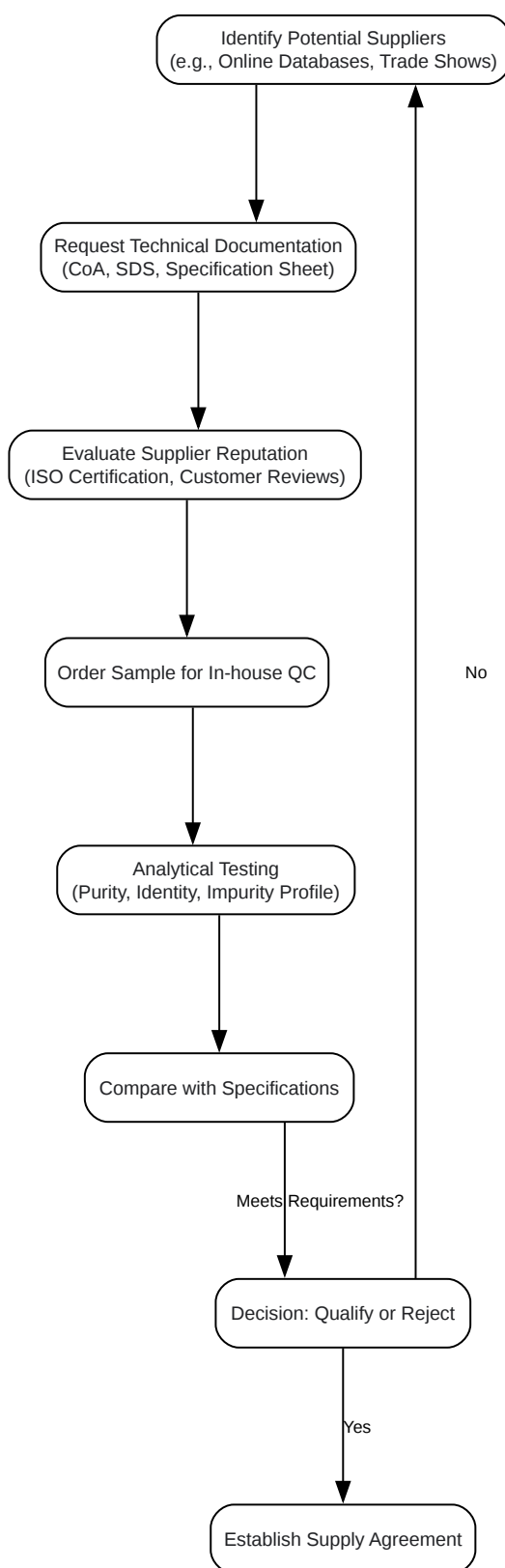
Table 1: Prominent Commercial Suppliers of Methyl 2-(Methylthio)benzoate

Supplier	Product Name	CAS Number	Purity	Available Quantities
Sigma-Aldrich (Merck)	Methyl 2-(methylthio)benzoate	3704-28-7	≥98%	Gram to Kilogram
Thermo Scientific Chemicals	Methyl 2-(methylthio)benzoate	3704-28-7	98%	Gram to Kilogram[1]
Santa Cruz Biotechnology	Methyl 2-(methylthio)benzoate	3704-28-7	Research Grade	Gram quantities[2]
ChemUniverse	METHYL 2-(METHYLTHIO)BENZOATE	3704-28-7	98%	Gram quantities

Note: Availability and specifications are subject to change. Direct inquiry with the suppliers is recommended for the most current information.

Supplier Qualification Workflow

A robust supplier qualification process is paramount to ensure the consistency and quality of starting materials, thereby safeguarding the integrity of your experimental results. The following workflow outlines a systematic approach to vetting and selecting a suitable supplier.



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Caption: Supplier Qualification Workflow for Chemical Procurement.

Technical Specifications and Quality Control

A thorough understanding of the chemical and physical properties of **2-(methylthio)benzoate** derivatives is essential for their safe handling, storage, and effective use in synthetic protocols.

Physicochemical Properties

Property	Methyl 2-(methylthio)benzoate
CAS Number	3704-28-7
Molecular Formula	C ₉ H ₁₀ O ₂ S
Molecular Weight	182.24 g/mol
Appearance	Pale cream to white crystalline solid[3][4]
Melting Point	68-70 °C[3]
Solubility	Insoluble in water[3]
Storage	Store in a cool, dry, well-ventilated area[4]

Data compiled from supplier Safety Data Sheets (SDS).[3][4]

Analytical Quality Control

Ensuring the purity and identity of the starting material is a critical step. High-Performance Liquid Chromatography (HPLC) is a commonly employed technique for the quality control of non-volatile organic compounds like methyl **2-(methylthio)benzoate**.

Experimental Protocol: HPLC Purity Analysis of Methyl 2-(methylthio)benzoate

Objective: To determine the purity of a sample of methyl **2-(methylthio)benzoate** by reversed-phase HPLC with UV detection.

Materials:

- Methyl **2-(methylthio)benzoate** sample

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (optional, for mobile phase modification)
- Volumetric flasks, pipettes, and vials

Instrumentation:

- HPLC system with a UV-Vis detector
- C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m)

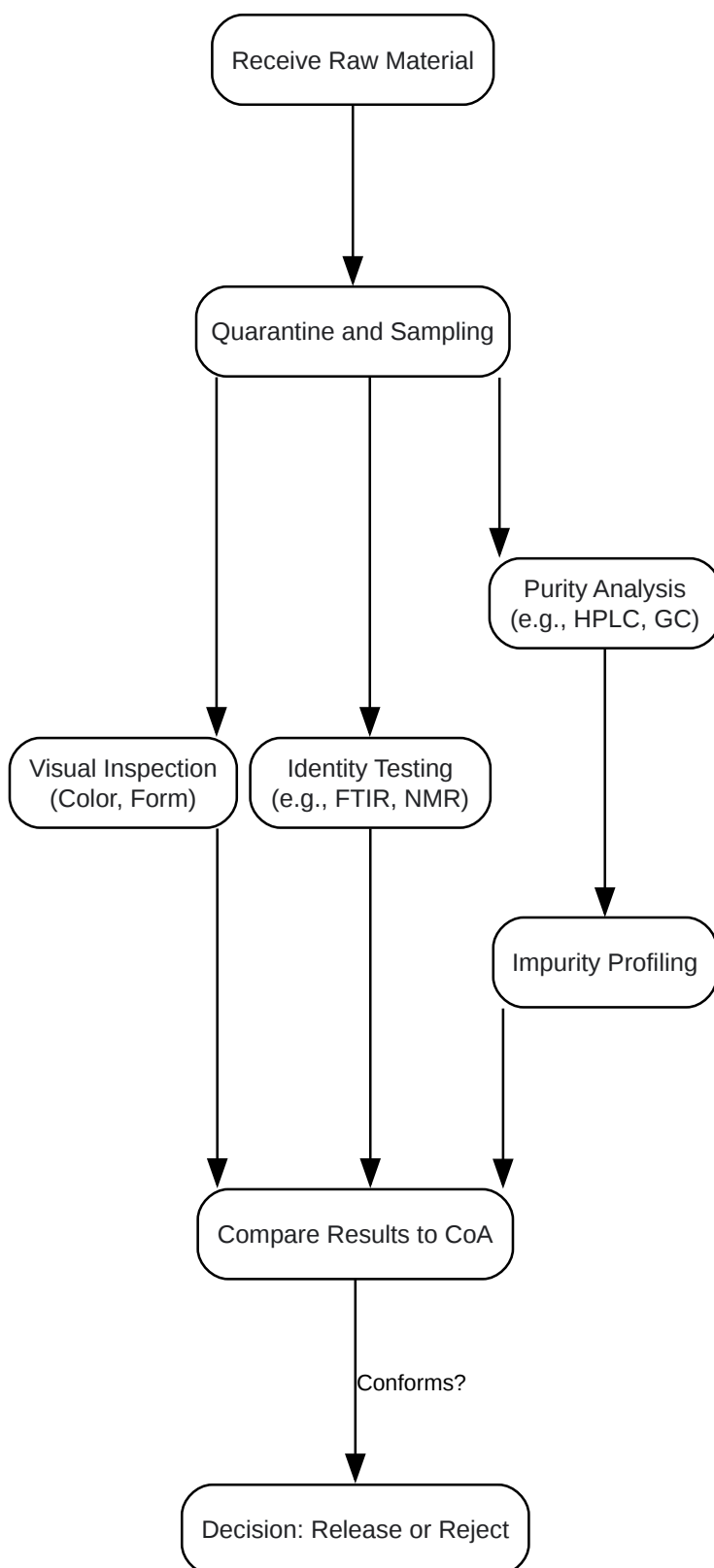
Procedure:

- Mobile Phase Preparation: Prepare a mobile phase of Acetonitrile:Water (e.g., 70:30 v/v). Degas the mobile phase before use.
- Standard Preparation: Accurately weigh approximately 10 mg of a reference standard of methyl **2-(methylthio)benzoate** and dissolve it in the mobile phase in a 10 mL volumetric flask. This will be your standard solution.
- Sample Preparation: Prepare the sample solution in the same manner as the standard solution.
- Chromatographic Conditions:
 - Column: C18 reversed-phase column
 - Mobile Phase: Acetonitrile:Water (70:30 v/v)
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Detector Wavelength: 254 nm
 - Column Temperature: Ambient

- Analysis: Inject the standard solution to determine the retention time. Subsequently, inject the sample solution.
- Data Analysis: Calculate the purity of the sample by comparing the peak area of the main component in the sample chromatogram to the total area of all peaks (Area % method).

Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control testing of an incoming chemical intermediate.



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Caption: Quality Control Workflow for Incoming Raw Materials.

Applications in Research and Drug Development

The **2-(methylthio)benzoate** scaffold is a valuable precursor in the synthesis of various biologically active molecules. Its utility lies in the ability to further functionalize the molecule at the methylthio, carboxyl, or aromatic ring positions.

Intermediate in the Synthesis of Antimycobacterial Agents

Research has demonstrated the use of methyl 2-(phenylthio)benzoate, a related analogue, in the synthesis of 2-(phenylthio)benzoylarylhydrazone derivatives. Some of these compounds have shown promising antimycobacterial activity against *Mycobacterium tuberculosis*. This suggests that the **2-(methylthio)benzoate** core can be a starting point for developing novel antitubercular agents.

Precursor for Anticancer Compounds

The broader class of benzoic acid derivatives has been extensively investigated for anticancer properties.[5] For instance, a study reported the synthesis of methyl 4-(5-amino-3-(methylthio)-1H-1,2,4-triazol-1-yl)benzoate, which was evaluated for its in vitro anticancer activity.[6] This highlights the potential of incorporating the methylthio-substituted benzoate moiety into heterocyclic systems to generate compounds with antiproliferative effects.

Synthetic Pathways

Understanding the synthesis of **2-(methylthio)benzoate** and its derivatives provides insight into potential impurities and alternative sourcing strategies, such as custom synthesis.

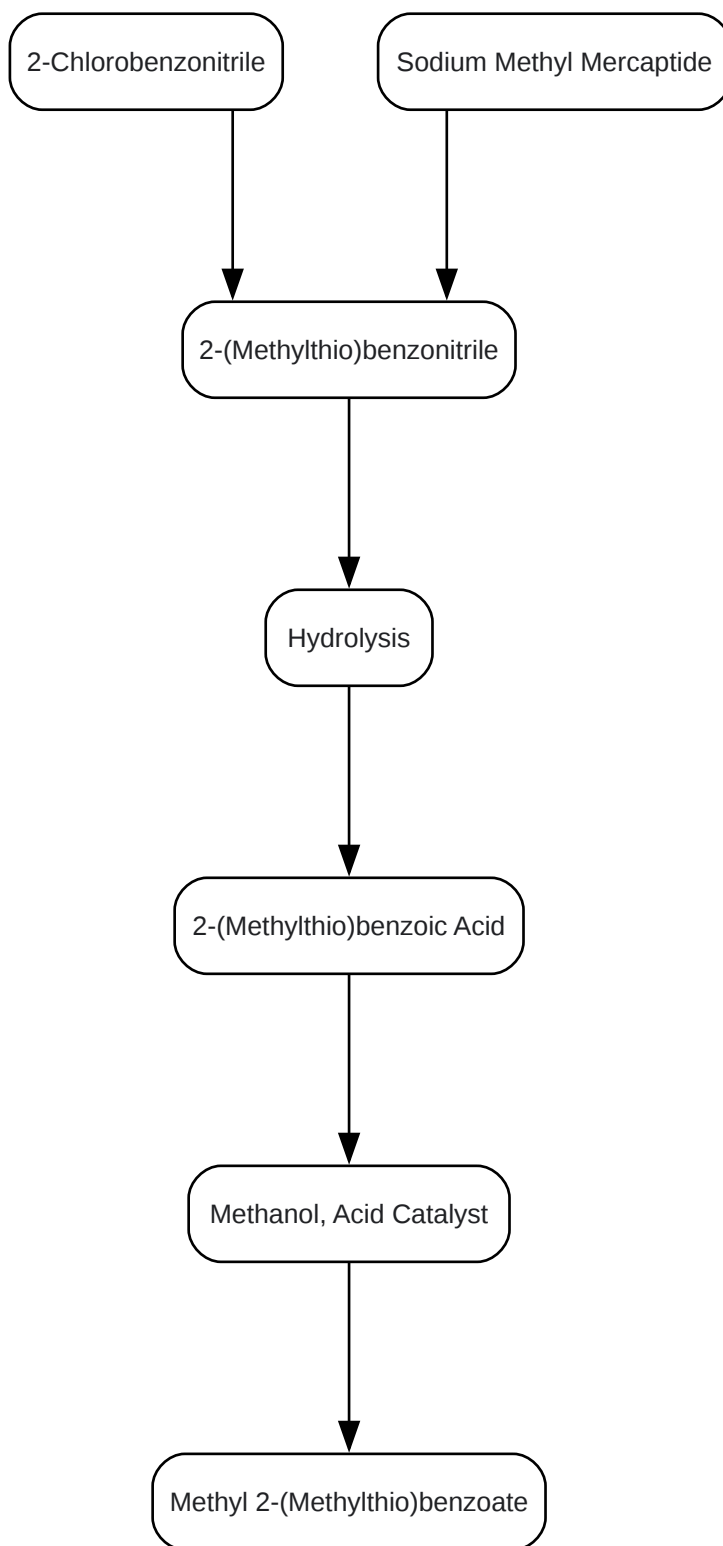
Synthesis of 2-(Methylthio)benzoic Acid

A common method for the preparation of 2-(methylthio)benzoic acid involves the reaction of a chlorobenzonitrile with sodium methyl mercaptide, followed by hydrolysis of the nitrile group to a carboxylic acid. A Chinese patent describes a method for preparing methylthiobenzoic acid from chlorobenzonitrile and sodium methyl mercaptide in the presence of a phase transfer catalyst.[7]

Esterification to Methyl 2-(Methylthio)benzoate

The methyl ester can be readily prepared from 2-(methylthio)benzoic acid through standard esterification procedures, such as Fischer esterification using methanol in the presence of an acid catalyst (e.g., sulfuric acid).

Synthetic Pathway Overview



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Caption: A General Synthetic Pathway to Methyl **2-(Methylthio)benzoate**.

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